

ethylene versus other plant hormones

abscission

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Hormonal Regulators of Abscission

Abscission is a highly regulated process where plants shed organs like leaves, flowers, or fruits. The table below compares the primary hormones involved.

Hormone	Primary Role in Abscission	Key Mechanisms & Interactions	Supporting Experimental Evidence
Ethylene	Promoter [1]	Promotes synthesis of cell wall-degrading enzymes like cellulase and polygalacturonase in the abscission zone [1]. Acts synergistically with ABA; can be antagonized by auxin [2].	Accelerated leaf abscission and fruit ripening observed in tomato mutants overproducing ethylene (<i>epinastic</i>) [3].

Hormone	Primary Role in Abscission	Key Mechanisms & Interactions	Supporting Experimental Evidence
Abscisic Acid (ABA)	Promoter [1]	Known as a "stress hormone"; induces senescence and abscission, especially under drought stress [4]. Initiates a transcriptional cascade (HY5-AtERF11) that can repress ethylene biosynthesis, showing complex feedback [2].	ABA-deficient <i>notabilis</i> mutants in tomato showed altered susceptibility to powdery mildew and modified cell wall fortification (callose deposition), linking stress-induced ABA to organ shedding pathways [3].
Auxins	Inhibitor [1]	Produced in young leaves and seeds; flow through the abscission zone creates an "auxin gradient" that inhibits sensitivity to ethylene. Abscission proceeds when this gradient breaks down [1].	Application of synthetic auxins (e.g., 2,4-D) is used in agriculture to prevent premature fruit drop by maintaining this inhibitory gradient [1].
Cytokinins	Inhibitor	Generally delay senescence; balance the effects of other hormones. Their drop in concentration in aging tissues can contribute to abscission initiation [4].	
Gibberellins (GAs)	Context-Dependent	Can delay senescence and abscission in some species. Research shows significant cross-talk with ethylene; in some cases, ethylene-induced growth inhibition can be reversed by GA application [5].	In <i>Arabidopsis</i> mutants, constitutive GA signaling eliminated ethylene responses. The GA inhibitor paclobutrazol caused prolonged growth inhibition in response to ethylene [5].

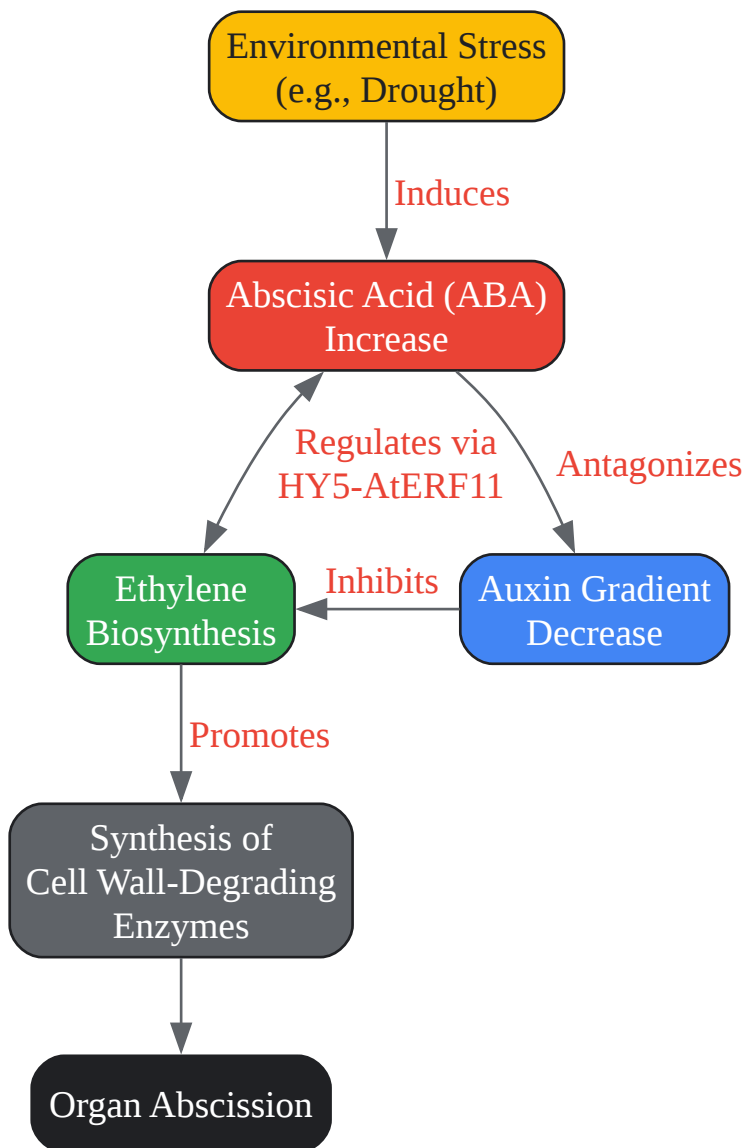
Experimental Insights

Key experimental approaches used to study these hormones are detailed below.

- **Genetic Mutant Analysis:** A powerful method involves using plant mutants with altered hormone synthesis or signaling [6] [3].
 - **Example Protocol:** Researchers cross tomato lines with specific resistance genes (*Ol-1*, *ol-2*, *Ol-4*) with hormone mutants like *notabilis* (ABA-deficient), *defenceless1* (JA-deficient), and *epinastic* (ethylene overproducer). The homozygous progeny are then subjected to single or combined stresses (e.g., pathogen and salt stress). The response is evaluated by measuring plant growth reduction, disease susceptibility, and molecular markers like callose deposition or H₂O₂ production [3].
- **Gene Expression and Hormone Measurement:** This involves quantifying changes in gene expression and hormone levels in response to treatments or in different genetic backgrounds [6] [2].
 - **Example Protocol:** Treat *Arabidopsis* plants with ABA or use ethylene-overproducing mutants (*eto*). Use RNA gel blots or quantitative PCR to analyze transcript levels of key biosynthesis genes (e.g., *ACS* for ethylene; *ABA1*, *ABA2*, *ABA3* for ABA). Endogenous hormone concentrations are measured using techniques like liquid chromatography-mass spectrometry (LC-MS) [2].

Signaling Pathways in Hormone Crosstalk

The diagrams below illustrate the complex interactions between ethylene, ABA, and auxin signaling pathways that collectively regulate abscission.



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The crosstalk between ethylene and ABA is particularly critical. Research shows their relationship is **antagonistic yet interconnected**. For instance:

- **Antagonism:** The ethylene-insensitive *ein2* mutant was found to overaccumulate ABA, suggesting ethylene is a negative regulator of ABA synthesis. Conversely, ABA-deficient mutants can show increased ethylene production [6] [2].
- **Convergence Points:** The light signaling regulator **HY5** is a key integration point. ABA can activate **HY5**, which in turn activates the repressor **AtERF11** to inhibit the expression of ethylene biosynthesis genes (ACS), thereby reducing ethylene emission [2].

Research Context and Future Directions

- **Hierarchy of Hormones:** A proposed model suggests auxins, cytokinins, and gibberellins act as primary growth regulators (Level 1), while ABA, ethylene, salicylates, and jasmonates form a secondary level fine-tuning plant responses to environmental stress [7].
- **Experimental Models:** Much knowledge comes from studying model plants like *Arabidopsis thaliana* and economically important species like tomato under controlled lab conditions. Findings may vary across species and in field conditions with multiple simultaneous environmental stresses [3].
- **Emerging Candidates:** Molecules like **melatonin** and **gamma-aminobutyric acid (GABA)** are under investigation as potential new plant hormones, but they currently lack the full criteria (like identified receptors in all plants) to be officially categorized as such [7].

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